

m-PEG9-SH solubility and solvent compatibility

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Compound of Interest

Compound Name: *m*-PEG9-SH

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An In-Depth Technical Guide to the Solubility and Solvent Compatibility of **m-PEG9-SH**

This technical guide provides a comprehensive overview of the solubility and solvent compatibility of methoxy(polyethylene glycol)-thiol, specifically focusing on **m-PEG9-SH**. This information is critical for researchers, scientists, and professionals in drug development who utilize PEGylation technologies.

Introduction to m-PEG9-SH

Methoxy(polyethylene glycol)-thiol (m-PEG-SH) is a monofunctionalized polyethylene glycol (PEG) derivative with a terminal thiol (-SH) group. The "9" in **m-PEG9-SH** indicates the presence of nine repeating ethylene glycol units. The hydrophilic nature of the PEG chain generally imparts good aqueous solubility, while the reactive thiol group allows for covalent attachment to various substrates, including proteins, peptides, and nanoparticles. The thiol group exhibits a high affinity for gold surfaces and can react with maleimide, iodoacetyl, and pyridyldithio groups.[1][2]

Solubility of m-PEG-SH

The solubility of m-PEG-SH compounds is influenced by their molecular weight and the nature of the solvent. Generally, m-PEG-SH derivatives are readily soluble in aqueous solutions and many common organic solvents.[1] The hydrophilic PEG spacer enhances solubility in aqueous media.[3]

Quantitative Solubility Data

The following table summarizes the available quantitative solubility data for m-PEG-SH compounds in various solvents. It is important to note that this data is for general m-PEG-SH and may vary slightly for the specific **m-PEG9-SH** oligomer.

Solvent	Concentration	Observation	Source(s)
Water	10 mg/mL	Clear solution	[1][2]
Ethanol	10 mg/mL	Clear solution	[1]
Chloroform	10 mg/mL	Clear solution	[1][2]
Dimethyl Sulfoxide (DMSO)	10 mg/mL	Clear solution	[1][2]
Dimethyl Sulfoxide (DMSO)	100 mg/mL	Requires ultrasonic treatment for dissolution	[4]

Solvent Compatibility

The compatibility of **m-PEG9-SH** with different solvents and buffer systems is a critical consideration for its application in bioconjugation and surface modification.

Aqueous Buffers

m-PEG-SH is generally compatible with a wide range of aqueous buffers commonly used in biological applications (e.g., phosphate-buffered saline (PBS), TRIS, HEPES). However, the stability of the thiol group is pH-dependent. At alkaline pH, the thiol group is more susceptible to oxidation, leading to the formation of disulfide bonds. Therefore, for applications requiring a free thiol group, it is recommended to work at neutral or slightly acidic pH and to use freshly prepared solutions.[2] Degassing buffers to remove dissolved oxygen can also help minimize oxidation.

Organic Solvents

As indicated in the solubility table, m-PEG-SH is soluble in several common organic solvents. This property is advantageous for purification and for reactions where the substrate is not

water-soluble. When working with organic solvents, it is crucial to ensure they are anhydrous, as residual water can affect the reactivity of certain functional groups.

Experimental Protocols

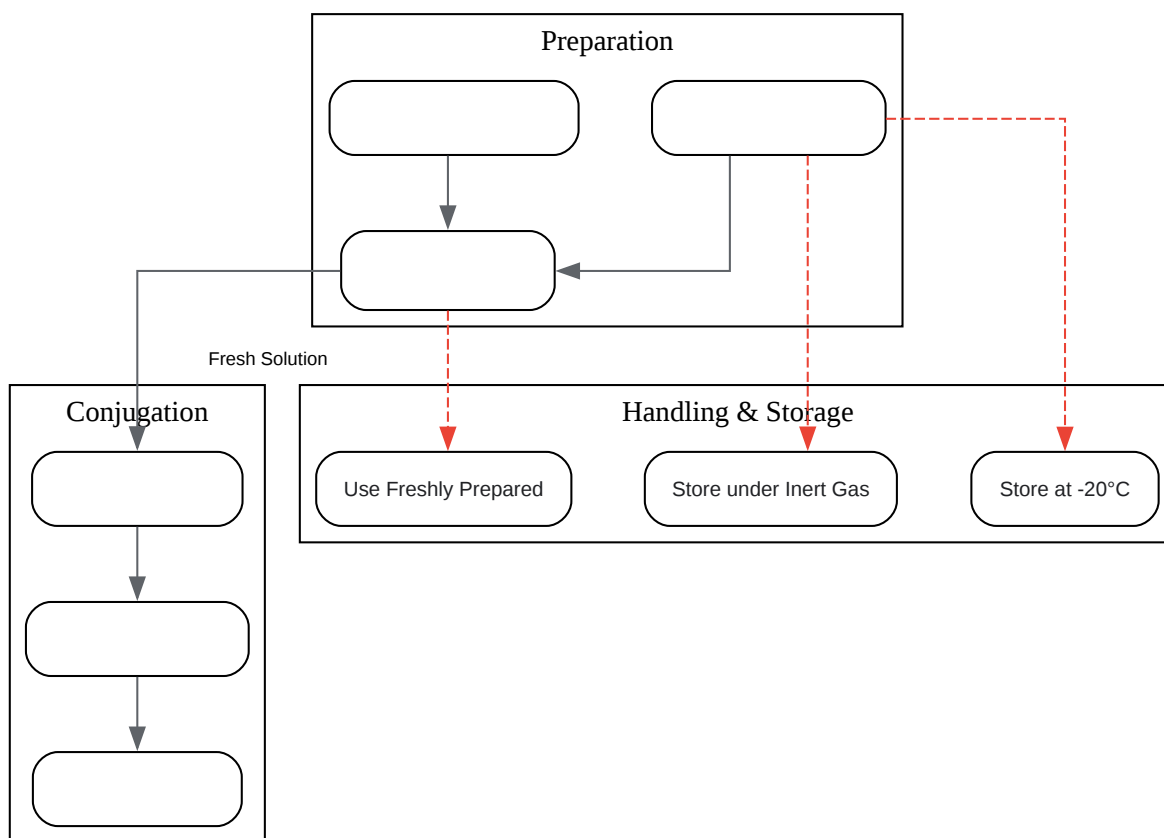
While specific experimental protocols for determining the solubility of **m-PEG9-SH** are not detailed in the provided search results, a general procedure can be outlined based on standard laboratory practices.

General Protocol for Solubility Determination:

- **Material Preparation:** Weigh a precise amount of **m-PEG9-SH** powder.
- **Solvent Addition:** Add a measured volume of the desired solvent to the **m-PEG9-SH** powder to achieve the target concentration.
- **Dissolution:** Vortex or stir the mixture at room temperature. For solvents like DMSO where higher concentrations are desired, sonication may be applied.^[4]
- **Observation:** Visually inspect the solution for clarity. A clear solution with no visible particulates indicates complete dissolution.
- **Filtration (Optional):** For critical applications, the solution can be filtered through a 0.22 µm filter to remove any potential microparticulates.

Visualization of Experimental Workflow

The following diagram illustrates a typical workflow for the solubilization and handling of **m-PEG9-SH** for a conjugation reaction.



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